

In-depth Technical Guide: 3-(Trimethoxysilyl)propyl acetate (CAS No. 59004-18-1)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **3-(Trimethoxysilyl)propyl acetate**

Cat. No.: **B1294997**

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of **3-(Trimethoxysilyl)propyl acetate**, a versatile organosilane coupling agent. It details its chemical and physical properties, synthesis, mechanisms of action, and applications, with a focus on its role in surface modification and adhesion promotion.

Core Chemical Information

3-(Trimethoxysilyl)propyl acetate is a bifunctional organosilane featuring a propyl acetate group and a hydrolyzable trimethoxysilyl group.^[1] This dual-functionality allows it to act as a molecular bridge between inorganic substrates and organic polymers, thereby enhancing adhesion and improving the mechanical and physical properties of composite materials.^[2]

Data Presentation: Physicochemical Properties

The following table summarizes the key quantitative data for **3-(Trimethoxysilyl)propyl acetate**.

Property	Value	References
CAS Number	59004-18-1	[1] [3] [4]
Molecular Formula	C8H18O5Si	[1] [3] [5]
Molecular Weight	222.31 g/mol	[3] [4] [5]
Density	1.0 ± 0.1 g/cm ³	[5]
Boiling Point	214.5 ± 23.0 °C at 760 mmHg	[5]
Flash Point	69.5 ± 18.2 °C	[5]
Refractive Index	1.415	[5]
Purity	95% - 99.5%	[3] [5]
Physical Form	Liquid	[3]

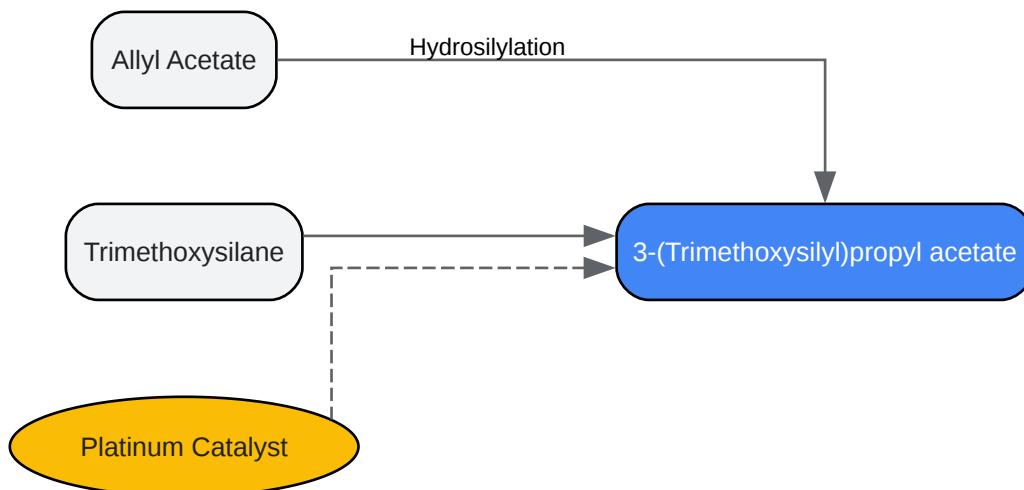
Data Presentation: Safety Information

This table outlines the key safety and hazard information for **3-(Trimethoxysilyl)propyl acetate**.

Hazard Information	Details	References
Signal Word	Warning	[3]
GHS Pictogram	GHS07 (Exclamation Mark)	[3]
Hazard Statements	H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[3]
Precautionary Statements	P261 (Avoid breathing dust/fume/gas/mist/vapours/sp ray), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.)	[3]
Storage Temperature	2-8°C, Sealed in dry conditions	[3]

Synthesis and Mechanism of Action

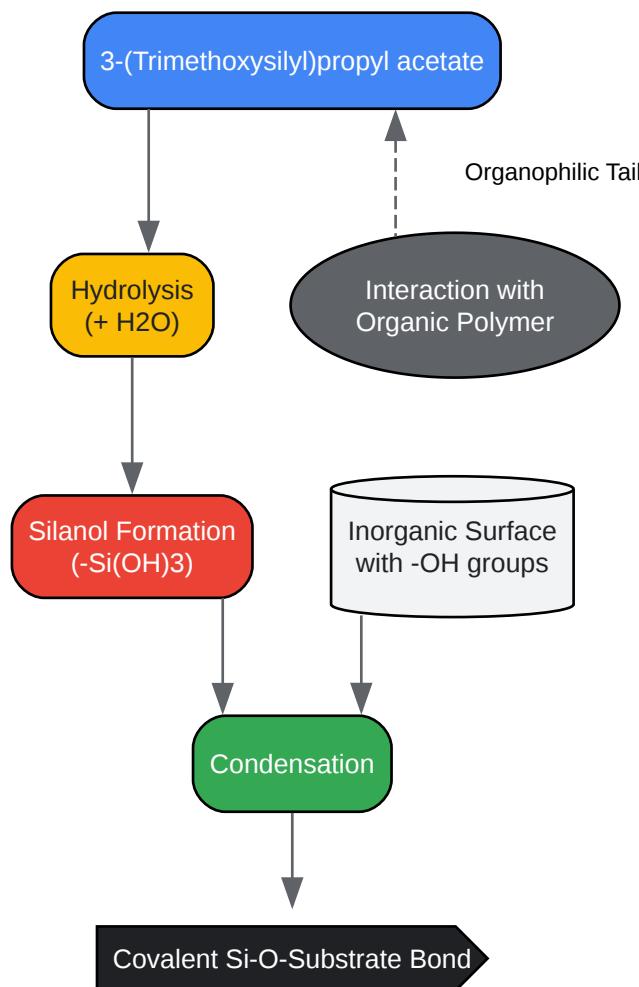
The primary method for synthesizing **3-(Trimethoxysilyl)propyl acetate** is through the hydrosilylation of allyl acetate with trimethoxysilane, a reaction typically catalyzed by a platinum complex.

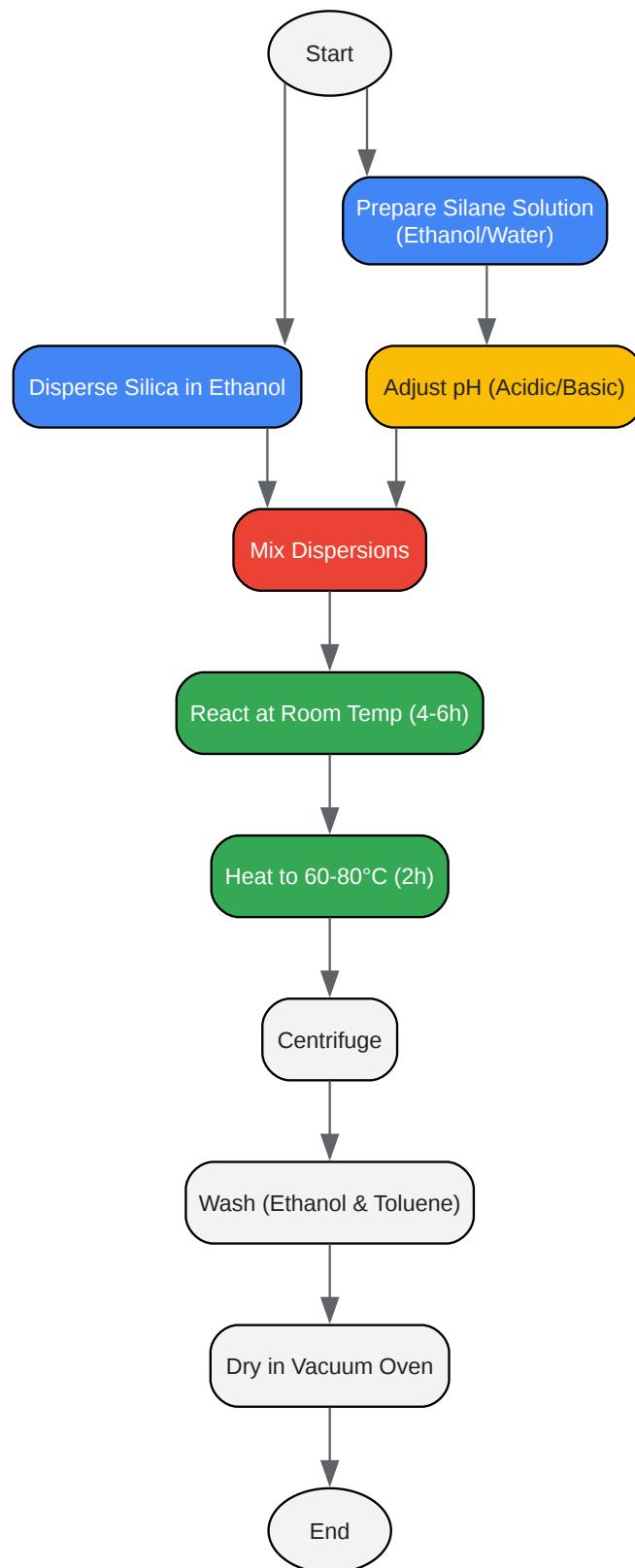


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Caption: Synthesis of **3-(Trimethoxysilyl)propyl acetate**.

The utility of **3-(Trimethoxysilyl)propyl acetate** as a coupling agent stems from the hydrolysis of its trimethoxysilyl group to form reactive silanol groups (-Si-OH). These silanols can then condense with hydroxyl groups on the surface of inorganic materials, forming stable Si-O-Substrate covalent bonds. The propyl acetate tail is then available to interact with an organic polymer matrix.



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- To cite this document: BenchChem. [In-depth Technical Guide: 3-(Trimethoxysilyl)propyl acetate (CAS No. 59004-18-1)]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1294997#3-trimethoxysilyl-propyl-acetate-cas-number-59004-18-1>

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